

# A Technical Guide to Optec Instruments in Atmospheric Science Research

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## Compound of Interest

Compound Name: Optec

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This technical guide provides an in-depth overview of key instruments manufactured by **Optec**, Inc. that are integral to atmospheric science research. This document details the operational principles, technical specifications, and experimental protocols for the LPV-4 Transmissometer, the NGN-3 Integrating Nephelometer, and the SSP series of solid-state photometers. The information is intended to assist researchers and scientists in understanding and utilizing these instruments for atmospheric monitoring and data collection.

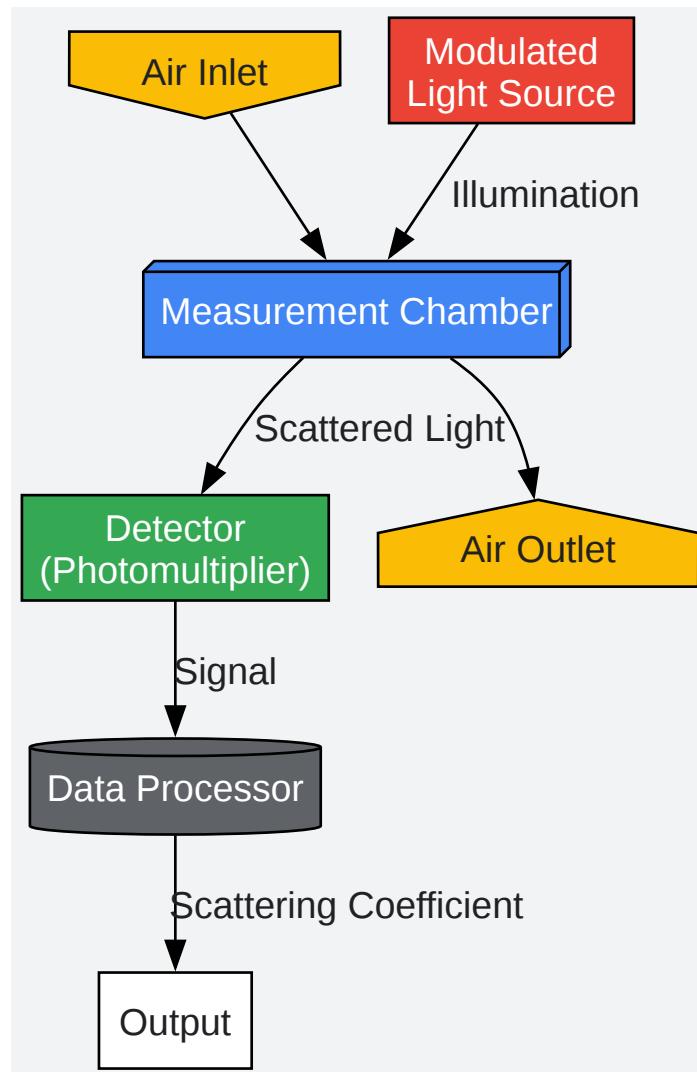
## Optec LPV-4 Transmissometer

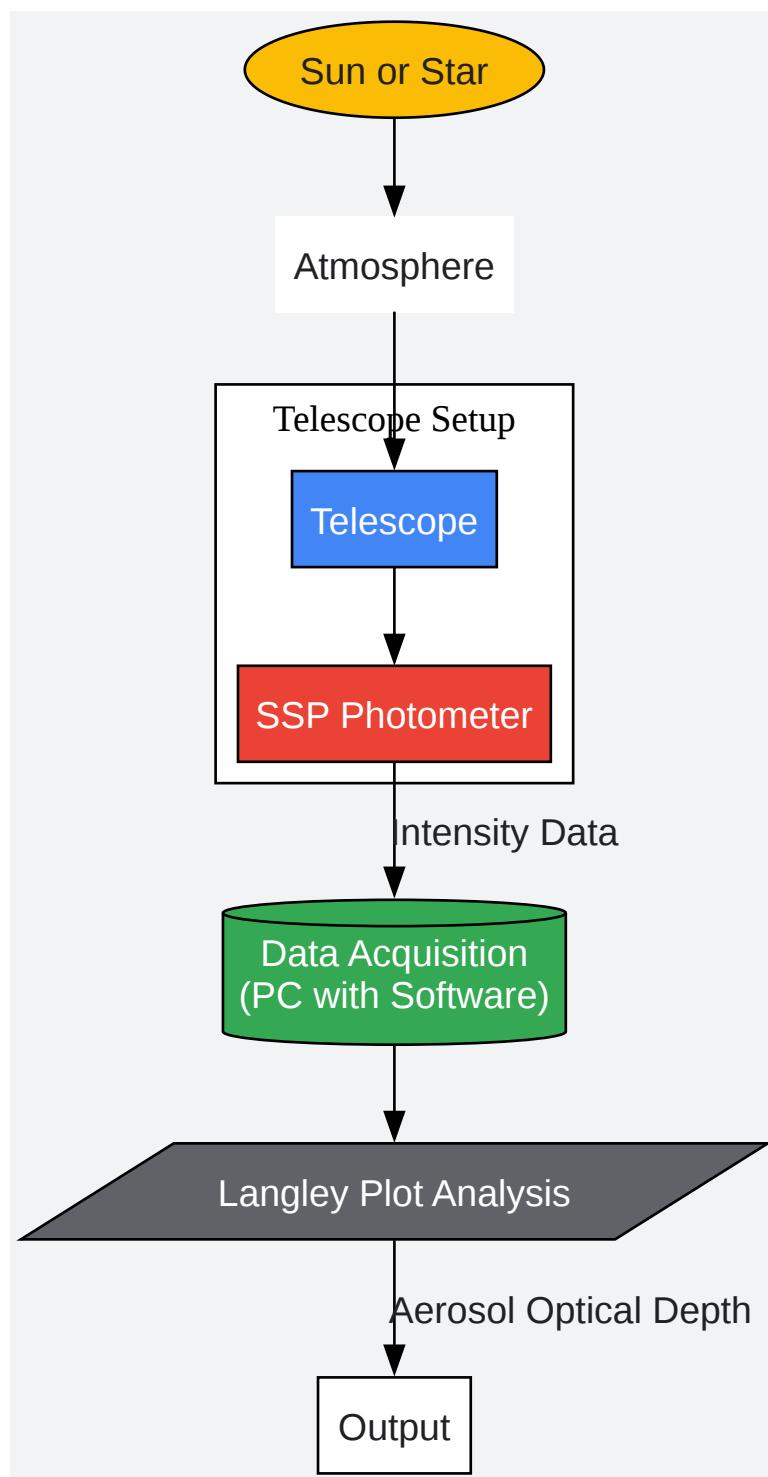
The **Optec** LPV-4 is a long-path transmissometer designed for the continuous and accurate measurement of atmospheric visibility and extinction coefficient. It operates by measuring the attenuation of a light beam over a known distance, providing a direct measure of the total extinction, which includes both scattering and absorption by atmospheric particles and gases.

## Principle of Operation

The LPV-4 system consists of a transmitter and a receiver unit placed at a significant distance from each other. The transmitter emits a modulated light beam of a specific wavelength, typically 550 nm to align with the peak sensitivity of the human eye in daylight. The receiver detects the intensity of this light beam. By comparing the transmitted and received light intensity, the instrument calculates the atmospheric transmittance and the extinction coefficient.

The modulation of the light source allows the receiver to distinguish the transmitter's signal from ambient light.





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